

Proper Disposal of 2-Ethylbenzofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Ethylbenzofuran

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This document provides essential safety and logistical information for the proper handling and disposal of **2-Ethylbenzofuran**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals.

Key Safety and Physical Data

For quick reference, the following table summarizes the key quantitative data for **2-Ethylbenzofuran**.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O
Molecular Weight	146.19 g/mol
Appearance	Light yellow liquid
Boiling Point	92 - 93 °C @ 768 mmHg
Flash Point	1 °C / 33.8 °F
Specific Gravity	0.910
Vapor Pressure	50 mmHg @ 20 °C

Immediate Safety and First Aid Protocols

Emergency procedures should be followed in case of accidental exposure.

General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet (SDS) for **2-Ethylbenzofuran**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol for Accidental Exposure:

- If Inhaled: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[3\]](#) Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[\[2\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- In Case of Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE should be worn when handling **2-Ethylbenzofuran**:

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.
- Skin Protection: Wear chemically impermeable gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH (US) or CEN (EU) approved respirator with appropriate cartridges.[\[3\]](#)

Step-by-Step Disposal Procedure

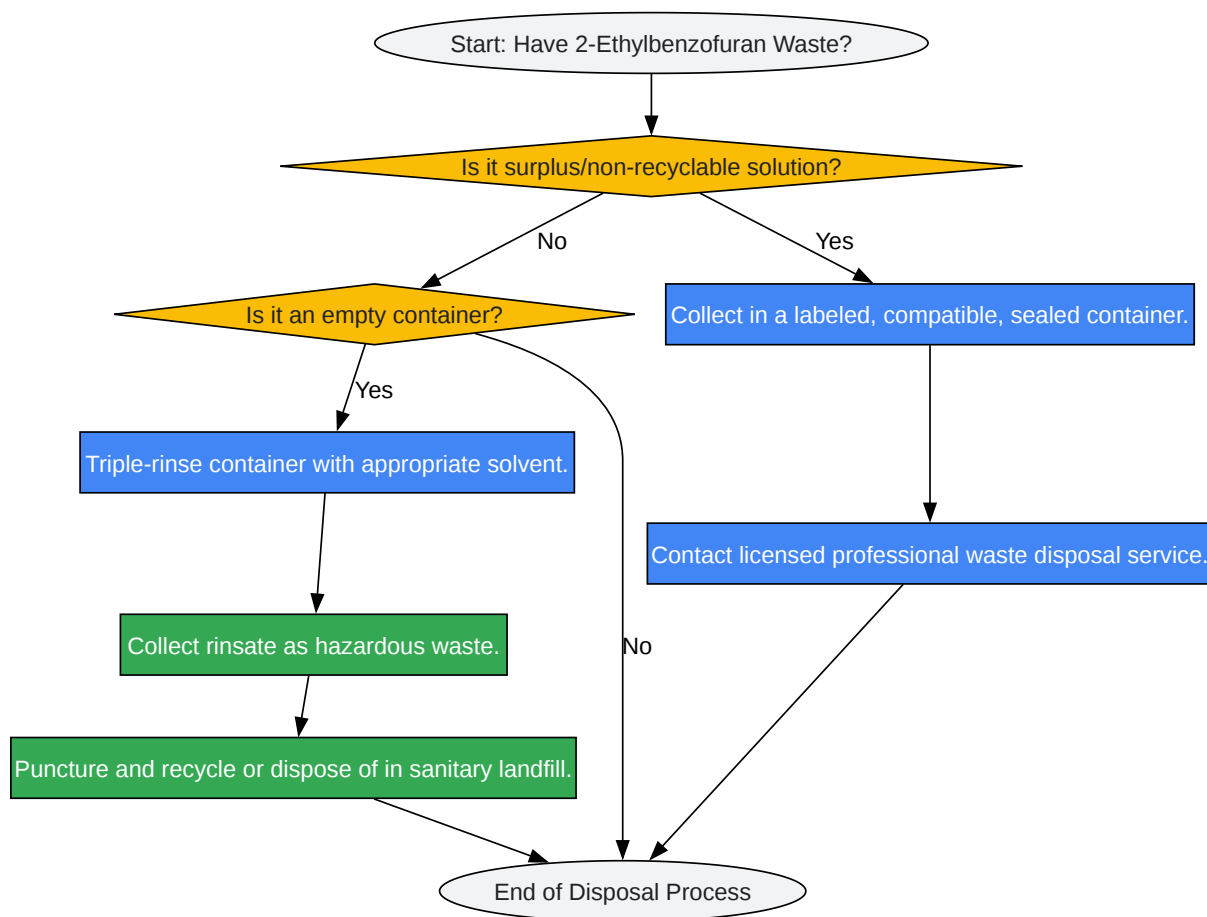
The disposal of **2-Ethylbenzofuran** and its containers must be conducted in a manner that minimizes environmental impact and adheres to all applicable regulations.

Operational Plan for Disposal:

- Segregation of Waste: Keep **2-Ethylbenzofuran** waste separate from other chemical waste streams to avoid unintended reactions.^[4] Specifically, do not mix with acids, bases, oxidizers, or other reactive compounds.^[4]
- Waste Collection:
 - Collect surplus and non-recyclable solutions of **2-Ethylbenzofuran** in a dedicated, properly labeled, and sealed container.
 - The container must be made of a compatible material and kept closed except when adding waste.^[4]
- Consult a Licensed Disposal Company: Arrange for the disposal of the collected waste through a licensed professional waste disposal service.^[3] Do not attempt to dispose of this chemical down the drain or in regular trash.^[2]
- Contaminated Packaging Disposal:
 - Containers that have held **2-Ethylbenzofuran** should be triple-rinsed with an appropriate solvent.
 - The rinsate should be collected and disposed of as hazardous waste.
 - After thorough cleaning, the container can be punctured to render it unusable for other purposes and then offered for recycling or disposed of in a sanitary landfill. Combustible packaging materials may be incinerated in a controlled manner with flue gas scrubbing.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Ethylbenzofuran**.



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Caption: Disposal workflow for **2-Ethylbenzofuran**.

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